

# Albendazole sulfone-d7 deuterated standard

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**Compound Focus:** Albendazole sulfone-d7

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## Chemical Profile and Role in Analysis

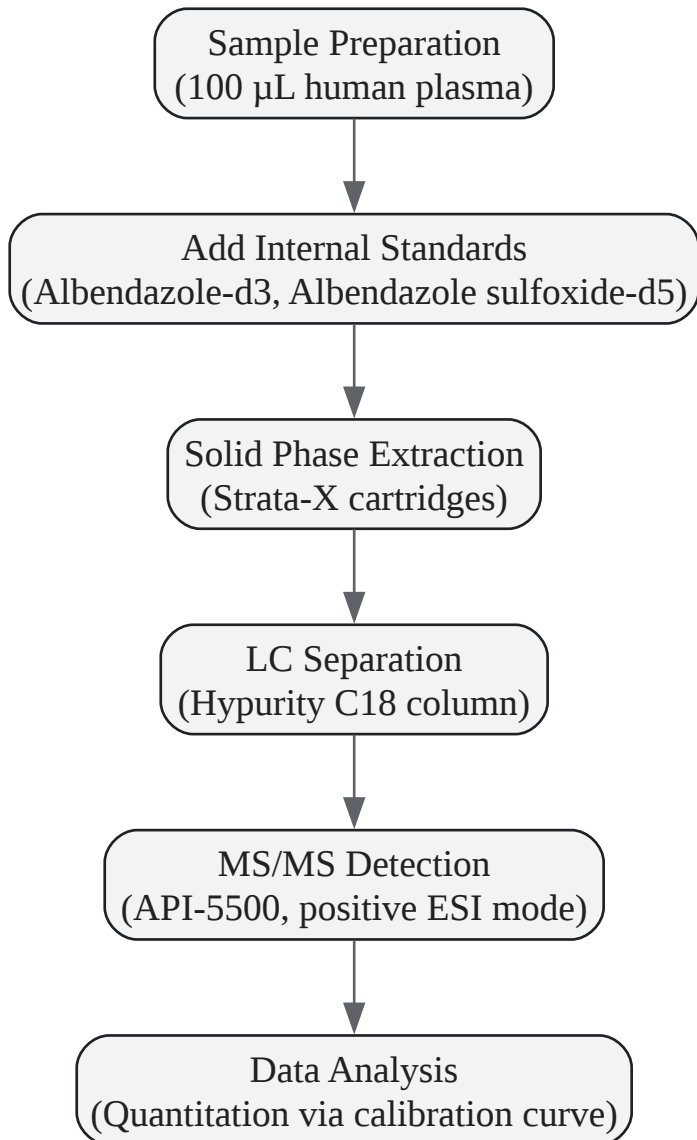
**Albendazole sulfone-d7** is a deuterium-labeled version of Albendazole sulfone, which is a metabolite of the anthelmintic drug Albendazole [1] [2]. The table below summarizes its core characteristics:

Attribute	Description
Core Identity	Deuterium-labeled Albendazole sulfone (internal standard) [1].
Molecular Weight	304.37 g/mol [1].
Molecular Formula	$C_{12}H_8D_7N_3O_4S$ [1].
Biological Role	Metabolite of Albendazole; exhibits anti-parasite effects [1].
Analytical Application	Used as an internal standard for quantitative analysis by LC-MS/MS, GC-MS, or NMR [1].

Albendazole sulfone is a key metabolite in the body's processing of Albendazole. The deuterated form (**Albendazole sulfone-d7**) is chemically almost identical but has a slightly higher molecular weight, allowing mass spectrometers to distinguish it from the natural form. It is added in a known amount to samples to correct for losses during preparation and instrument variability [1] [3].

## Analytical Methodology and Protocol

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred technique for quantifying Albendazole and its metabolites in biological samples. The following workflow outlines the general steps of this method, with specific parameters detailed in the subsequent table.



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*LC-MS/MS analysis workflow for albendazole and metabolites.*

**Protocol Component**

**Detailed Specifications**

| **Sample Preparation** | **Volume:** 100  $\mu$ L human plasma [3]. **Internal Standards:** Albendazole-d3 and Albendazole sulfoxide-d5 [3]. **Extraction:** Solid-phase extraction (SPE) using Strata-X cartridges (30 mg/1 mL) [3]. | **Liquid Chromatography** | **Column:** Hypurity C18 (50 mm  $\times$  4.6 mm, 5  $\mu$ m) [3]. **Mobile Phase:** Acetonitrile - 2.0 mM Ammonium Acetate, pH 5.0 (80:20, v/v) [3]. **Flow Rate:** 0.5 mL/min (isocratic elution) [3]. **Injection Volume:** 2  $\mu$ L [3]. | **Mass Spectrometry** | **Ionization:** Positive Electrospray Ionization (ESI+) [3]. **Ion Spray Voltage:** 2500 V [3]. **Source Temp:** 450  $^{\circ}$ C [3]. **Detection:** Multiple Reaction Monitoring (MRM) [3]. | **MS/MS Transitions** | **Albendazole (ABZ):** 266.1  $\rightarrow$  234.1 [3]. **Albendazole sulfoxide (ABZSO):** 282.1  $\rightarrow$  240.0 [3]. **Internal Standard (ABZ-d3):** 269.1  $\rightarrow$  234.1 [3]. |

## Research Applications and Considerations

This deuterated standard is critical in pharmacokinetic and bioequivalence studies. It allows researchers to accurately track and quantify the low plasma concentrations of Albendazole and its metabolites, which is essential for understanding how the drug is absorbed and processed. This method has been successfully applied in studies on healthy subjects who were given single 400 mg doses of Albendazole [3].

A key consideration is that **Albendazole sulfone-d7 is for research use only and is not intended for diagnostic or therapeutic use in patients** [1]. It is also a controlled substance in many territories. Researchers must validate the analytical method for their specific application, as factors like the biological matrix and instrument configuration can affect performance.

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## References

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